Spectroscopic Characterization of N-tert-Butyl-3,5-dimethylaniline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*N-tert-Butyl-3,5-dimethylaniline*
CAS No.:	*110993-40-3*
Cat. No.:	*B026611*

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Introduction

N-tert-Butyl-3,5-dimethylaniline, a substituted aniline derivative, serves as a crucial building block in the synthesis of various organic compounds. Its unique structural features, including a sterically hindered amino group and a substituted aromatic ring, make it a valuable intermediate in the development of novel pharmaceuticals and advanced materials. A thorough understanding of its spectroscopic properties is paramount for unambiguous identification, purity assessment, and elucidation of its role in complex chemical transformations. This in-depth technical guide provides a detailed analysis of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **N-tert-Butyl-3,5-dimethylaniline**, offering field-proven insights for researchers and drug development professionals.

The structural integrity and purity of starting materials are fundamental tenets of chemical synthesis, particularly in the pharmaceutical industry where even minor impurities can have significant biological consequences. Spectroscopic techniques provide a powerful and non-

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destructive means to verify the chemical identity and purity of a compound. This guide will delve into the practical aspects of acquiring and interpreting the spectroscopic data of **N-tert-Butyl-3,5-dimethylaniline**, explaining the causal relationships between its molecular structure and its spectral features.

Molecular Structure and Properties

Before delving into the spectroscopic data, it is essential to understand the molecular architecture of **N-tert-Butyl-3,5-dimethylaniline**.

Molecular Formula: $C_{12}H_{19}N$[1]

Molecular Weight: 177.29 g/mol [1]

CAS Number: 110993-40-3[1]

Synonyms: N-(1,1-Dimethylethyl)-3,5-dimethylbenzenamine[1]

The molecule consists of a 3,5-dimethylaniline core with a tert-butyl group attached to the nitrogen atom. This substitution pattern imparts specific steric and electronic properties that are reflected in its spectroscopic signatures.

Caption: Molecular structure of **N-tert-Butyl-3,5-dimethylaniline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of organic molecules. The ^{1}H and ^{13}C NMR spectra of **N-tert-Butyl-3,5-dimethylaniline** provide a wealth of information about its structure.

Experimental Protocol: NMR Data Acquisition

High-resolution ^{1}H and ^{13}C NMR spectra are typically acquired on a 300-500 MHz spectrometer. The sample is dissolved in a deuterated solvent, commonly chloroform-d ($CDCl_3$), containing a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). For a typical ^{1}H NMR experiment, a 30-degree pulse is used with a relaxation delay of 1-2 seconds. For ^{13}C NMR, a proton-decoupled sequence is employed to simplify the spectrum and enhance the signal-to-noise ratio.

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^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **N-tert-Butyl-3,5-dimethylaniline** exhibits distinct signals corresponding to the different types of protons in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.41	Singlet	1H	Aromatic C4-H
6.38	Singlet	2H	Aromatic C2-H, C6-H
3.30	Singlet	1H	N-H
2.22	Singlet	6H	Ar-CH_3
1.31	Singlet	9H	$C(CH_3)_3$

Data sourced from Organic Syntheses.[2]

Interpretation of the ^{1}H NMR Spectrum:

- Aromatic Protons: The two singlets in the aromatic region (6.38 and 6.41 ppm) are characteristic of the substitution pattern on the benzene ring. The signal at 6.38 ppm, integrating to two protons, corresponds to the equivalent protons at the C2 and C6 positions. The singlet at 6.41 ppm, integrating to one proton, is assigned to the proton at the C4 position. The singlet nature of these peaks is due to the absence of adjacent protons for coupling.
- N-H Proton: The broad singlet at 3.30 ppm is characteristic of the amine proton. Its chemical shift can be variable and is influenced by factors such as solvent and concentration.
- Methyl Protons: The sharp singlet at 2.22 ppm, integrating to six protons, is assigned to the two equivalent methyl groups attached to the aromatic ring.
- tert-Butyl Protons: The intense singlet at 1.31 ppm, integrating to nine protons, is characteristic of the tert-butyl group. The high degree of symmetry results in all nine protons being chemically equivalent.

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^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum provides information about the carbon skeleton of the molecule.

Chemical Shift (δ) ppm	Assignment
146.8	C1 (Aromatic C-N)
138.3	C3, C5 (Aromatic C-CH_3)
120.2	C4 (Aromatic C-H)
115.4	C2, C6 (Aromatic C-H)
51.3	Quaternary C of tert-butyl
30.1	CH_3 of tert-butyl
21.5	Ar-CH_3

Data sourced from Organic Syntheses.[2]

Interpretation of the ^{13}C NMR Spectrum:

- Aromatic Carbons: The signal at 146.8 ppm is assigned to the ipso-carbon (C1) attached to the nitrogen atom, which is deshielded due to the electronegativity of nitrogen. The signal at 138.3 ppm corresponds to the two equivalent carbons (C3 and C5) bearing the methyl groups. The signals at 120.2 ppm and 115.4 ppm are assigned to the aromatic carbons with attached protons (C4, and C2/C6 respectively).
- tert-Butyl Carbons: The signal at 51.3 ppm corresponds to the quaternary carbon of the tert-butyl group, while the signal at 30.1 ppm is assigned to the three equivalent methyl carbons of the tert-butyl group.
- Aromatic Methyl Carbons: The signal at 21.5 ppm is attributed to the two equivalent methyl carbons attached to the aromatic ring.

Infrared (IR) Spectroscopy

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Infrared spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **N-tert-Butyl-3,5-dimethylaniline** will exhibit characteristic absorption bands corresponding to the N-H, C-H, C-N, and aromatic C=C bonds.

Experimental Protocol: IR Data Acquisition

The IR spectrum is typically recorded using a Fourier Transform Infrared (FTIR) spectrometer. A small amount of the neat liquid sample can be placed between two salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, the spectrum can be obtained from a solution in a suitable solvent (e.g., CCl_4) in an IR-transparent cell. The spectrum is usually scanned over the range of 4000-400 cm^{-1}.

Predicted IR Spectral Data

While experimental IR data for this specific compound is not readily available in public databases, the expected characteristic absorption bands can be predicted based on the functional groups present.

Wavenumber (cm^{-1})	Vibration Type	Functional Group
~3400	N-H Stretch	Secondary Amine
3100-3000	C-H Stretch	Aromatic
2970-2870	C-H Stretch	Aliphatic (tert-butyl & methyl)
~1600, ~1480	C=C Stretch	Aromatic Ring
~1365	C-H Bend	tert-Butyl (characteristic doublet)
~1250	C-N Stretch	Aryl Amine

Interpretation of the Predicted IR Spectrum:

- N-H Stretching: A moderate to weak absorption band is expected around 3400 cm^{-1} corresponding to the N-H stretching vibration of the secondary amine.

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- C-H Stretching: Aromatic C-H stretching vibrations typically appear as a group of weak to moderate bands in the 3100-3000 cm^{-1} region. Aliphatic C-H stretching vibrations from the tert-butyl and methyl groups will give rise to strong absorptions in the 2970-2870 cm^{-1} range.
- Aromatic C=C Stretching: The stretching vibrations of the carbon-carbon double bonds in the aromatic ring are expected to produce two or more bands in the 1600-1450 cm^{-1} region.
- tert-Butyl Bending: A characteristic feature for a tert-butyl group is the presence of a doublet of medium intensity bands around 1365 cm^{-1} due to symmetric C-H bending vibrations.
- C-N Stretching: The stretching vibration of the aryl C-N bond is expected to appear in the 1350-1250 cm^{-1} region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural elucidation and confirmation.

Experimental Protocol: Mass Spectrometry Data Acquisition

The mass spectrum is typically obtained using an electron ionization (EI) source coupled with a mass analyzer (e.g., a quadrupole or time-of-flight). In EI-MS, the sample is vaporized and bombarded with a high-energy electron beam, causing ionization and fragmentation. The resulting positively charged ions are then separated based on their mass-to-charge ratio (m/z).

Predicted Mass Spectral Data

Experimental mass spectral data for **N-tert-Butyl-3,5-dimethylaniline** is not readily available in public databases. However, predicted m/z values for various adducts have been calculated.

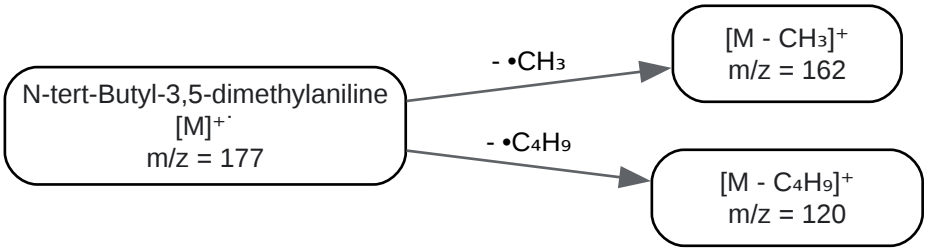
Adduct	Predicted m/z
$[M+H]^+$	178.15903
$[M]^+$	177.15120
$[M-H]^-$	176.14447

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Data sourced from PubChemLite.[3]

Interpretation of the Expected Mass Spectrum:

- Molecular Ion Peak: The molecular ion peak ([M]$^+$) is expected at an m/z of 177, corresponding to the molecular weight of the compound. Due to the presence of a single nitrogen atom, this peak will have an odd nominal mass, consistent with the nitrogen rule.
- Major Fragmentation Pathways: The fragmentation of **N-tert-Butyl-3,5-dimethylaniline** under EI conditions is expected to be dominated by cleavages alpha to the nitrogen atom and within the tert-butyl group.



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Caption: Predicted major fragmentation pathways for **N-tert-Butyl-3,5-dimethylaniline**.

A primary fragmentation pathway would involve the loss of a methyl radical (•CH_3) from the tert-butyl group, leading to a stable cation at m/z 162. This is a common fragmentation for tert-butyl containing compounds. Another significant fragmentation would be the cleavage of the C-N bond with the loss of the entire tert-butyl radical (•C_4H_9), resulting in a fragment ion at m/z 120, corresponding to the 3,5-dimethylaniline radical cation.

Conclusion

This technical guide has provided a comprehensive overview of the spectroscopic data for **N-tert-Butyl-3,5-dimethylaniline**. The detailed analysis of the ^{1}H and ^{13}C NMR spectra, coupled with the predicted IR and mass spectral data, offers a robust framework for the unequivocal identification and characterization of this important chemical intermediate. The provided experimental protocols and interpretative insights are intended to be a valuable resource for researchers, scientists, and drug development professionals, ensuring the scientific integrity

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and reliability of their work. A thorough understanding and application of these spectroscopic techniques are critical for advancing research and development in the chemical and pharmaceutical sciences.

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